

A Technical Guide to Cyanogenic Disaccharides: A Focus on Vicianin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Vicianin*

Cat. No.: B086284

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This in-depth technical guide provides a comprehensive overview of cyanogenic disaccharides, with a primary focus on **Vicianin**. The content covers its chemical properties, biosynthesis, natural occurrence, and biological activities, including its toxicological profile and potential therapeutic applications. Detailed experimental protocols and data are presented to support further research and development in this area.

Introduction to Cyanogenic Disaccharides

Cyanogenic glycosides are a class of plant secondary metabolites characterized by their ability to release hydrogen cyanide (HCN) upon enzymatic hydrolysis.^[1] This process, known as cyanogenesis, serves as a defense mechanism for plants against herbivores and pathogens.^[2] Cyanogenic disaccharides are a subgroup of these compounds containing a disaccharide sugar moiety linked to a cyanohydrin aglycone. **Vicianin** is a prominent example of a cyanogenic disaccharide.^[3]

Vicianin: A Detailed Profile

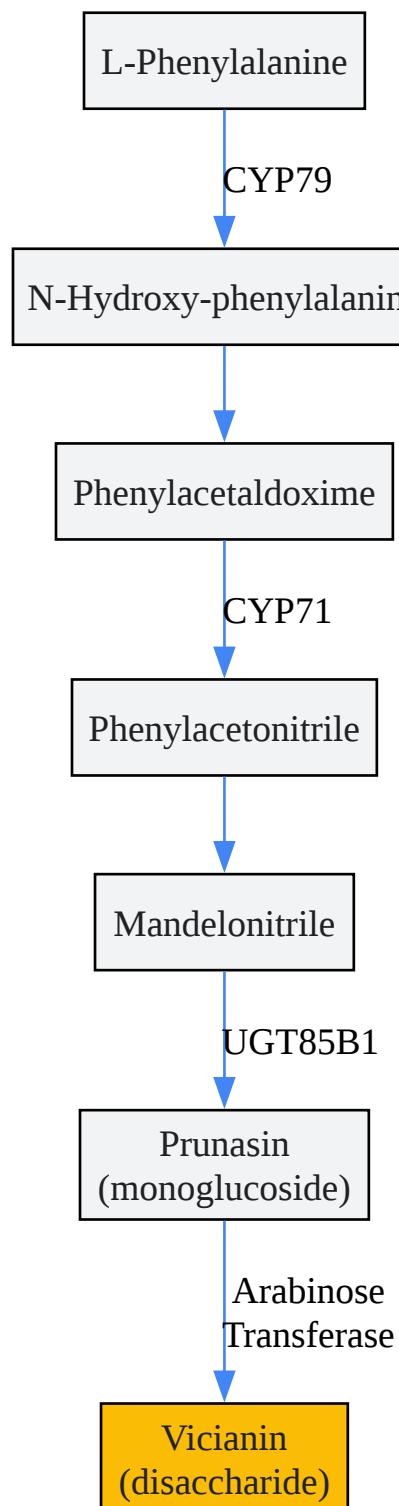
Vicianin is a cyanogenic disaccharide predominantly found in the seeds of certain *Vicia* species, such as *Vicia angustifolia*.^[3] Its chemical structure consists of a mandelonitrile aglycone linked to the disaccharide vicianose (α -L-arabinopyranosyl-(1 \rightarrow 6)- β -D-glucopyranose).^[4]

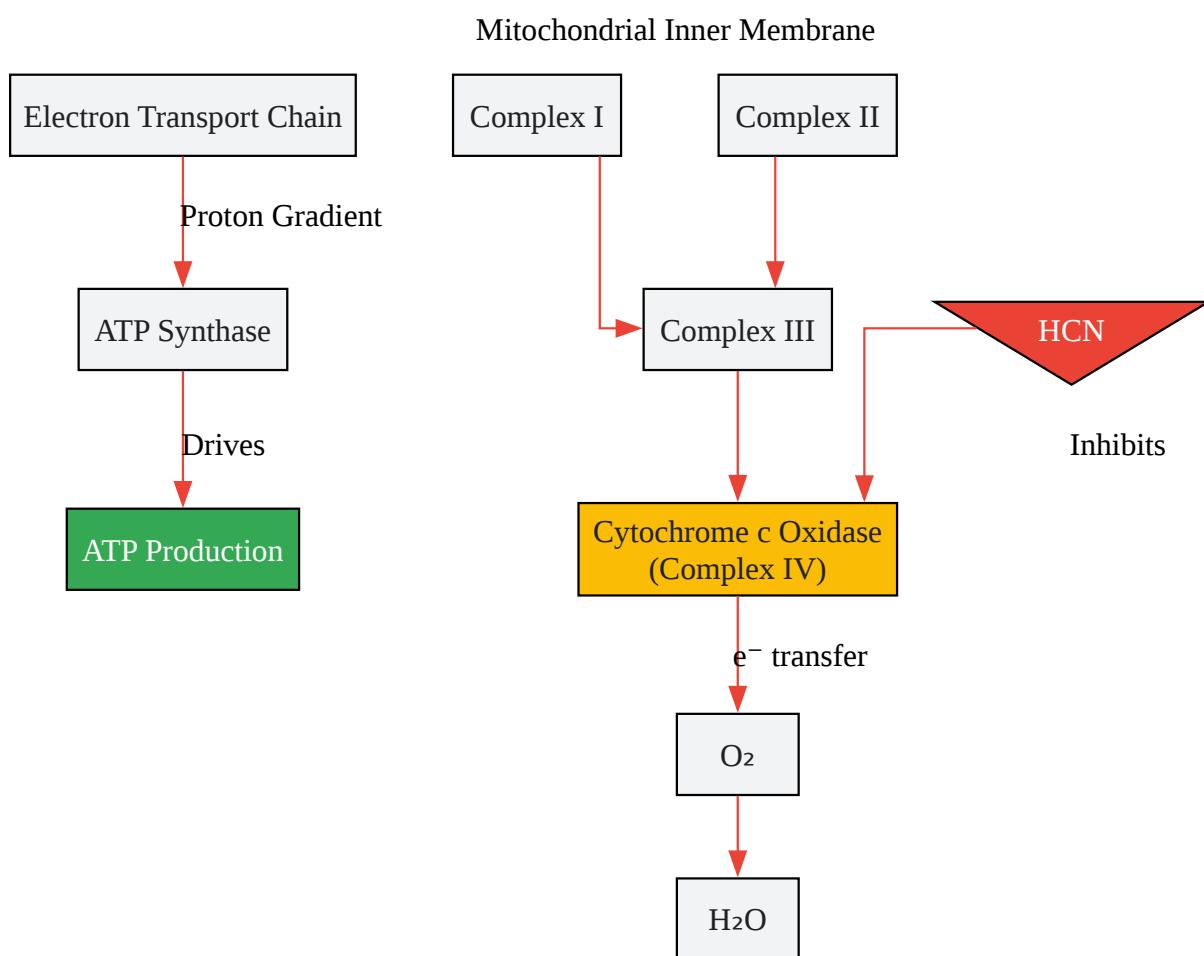
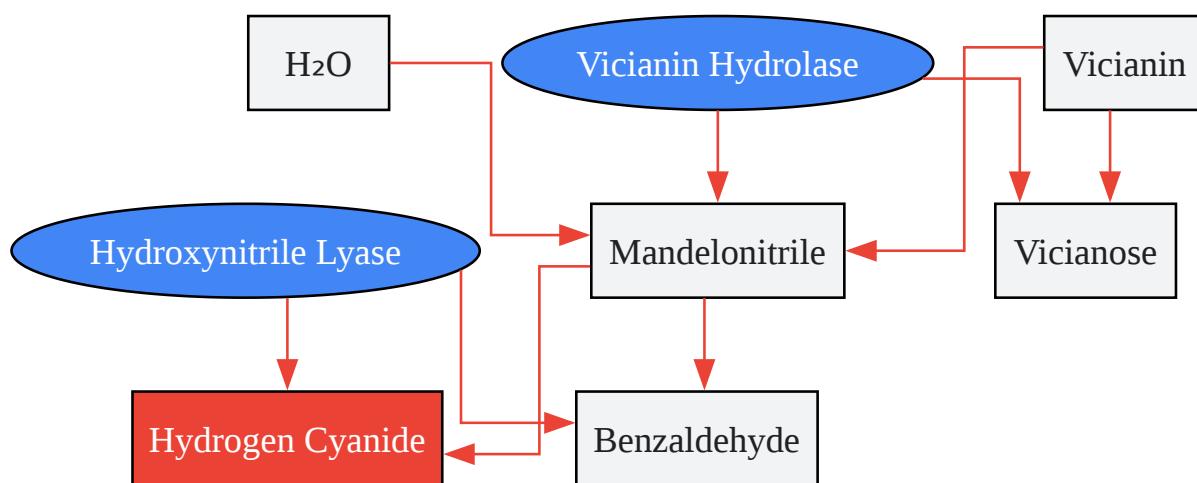
Chemical and Physical Properties

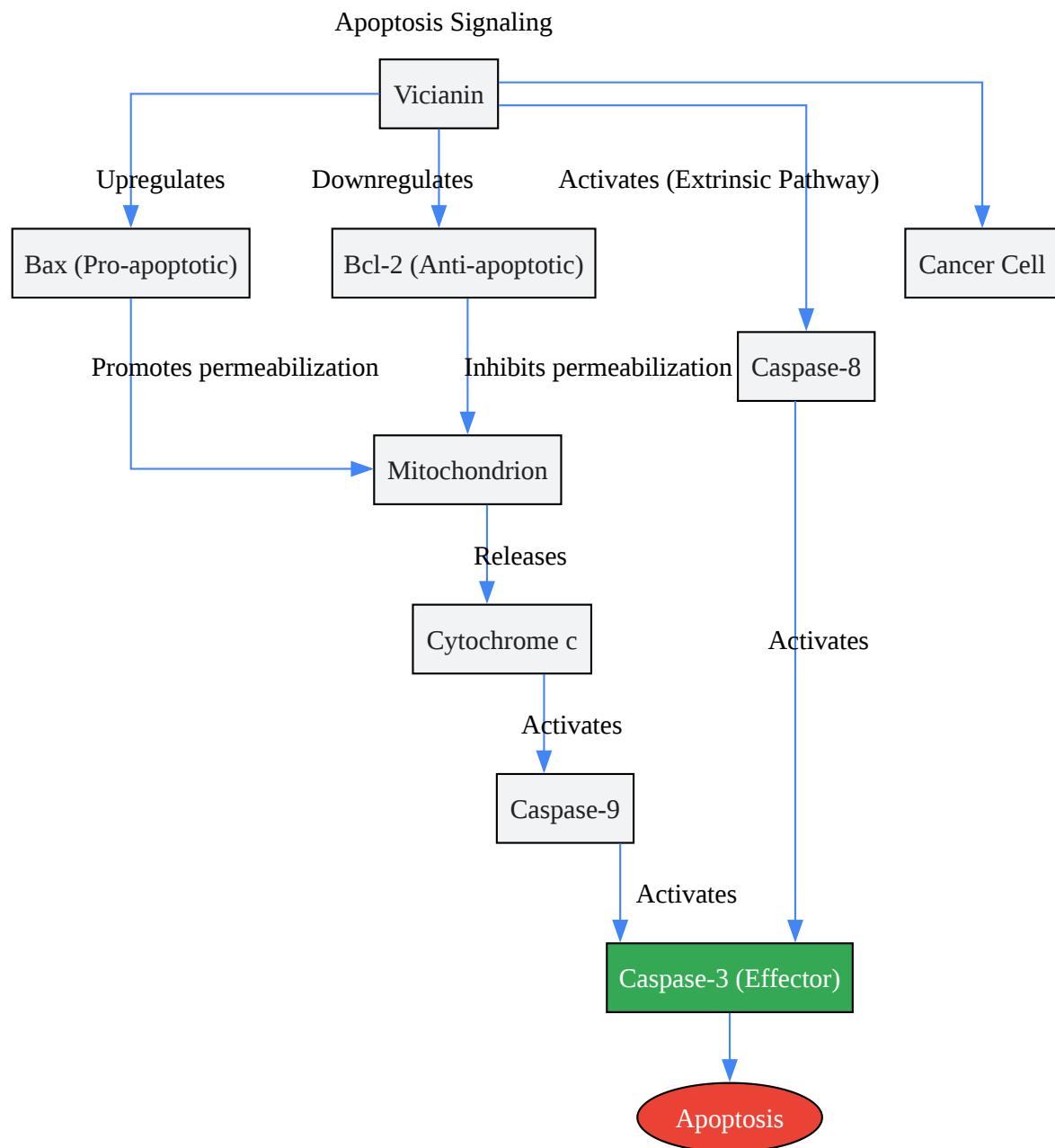
Property	Value	Reference
Molecular Formula	C ₁₉ H ₂₅ NO ₁₀	[4]
Molar Mass	427.406 g/mol	[4]
IUPAC Name	(R)-acetonitrile	[4]
CAS Number	155-57-7	[4]

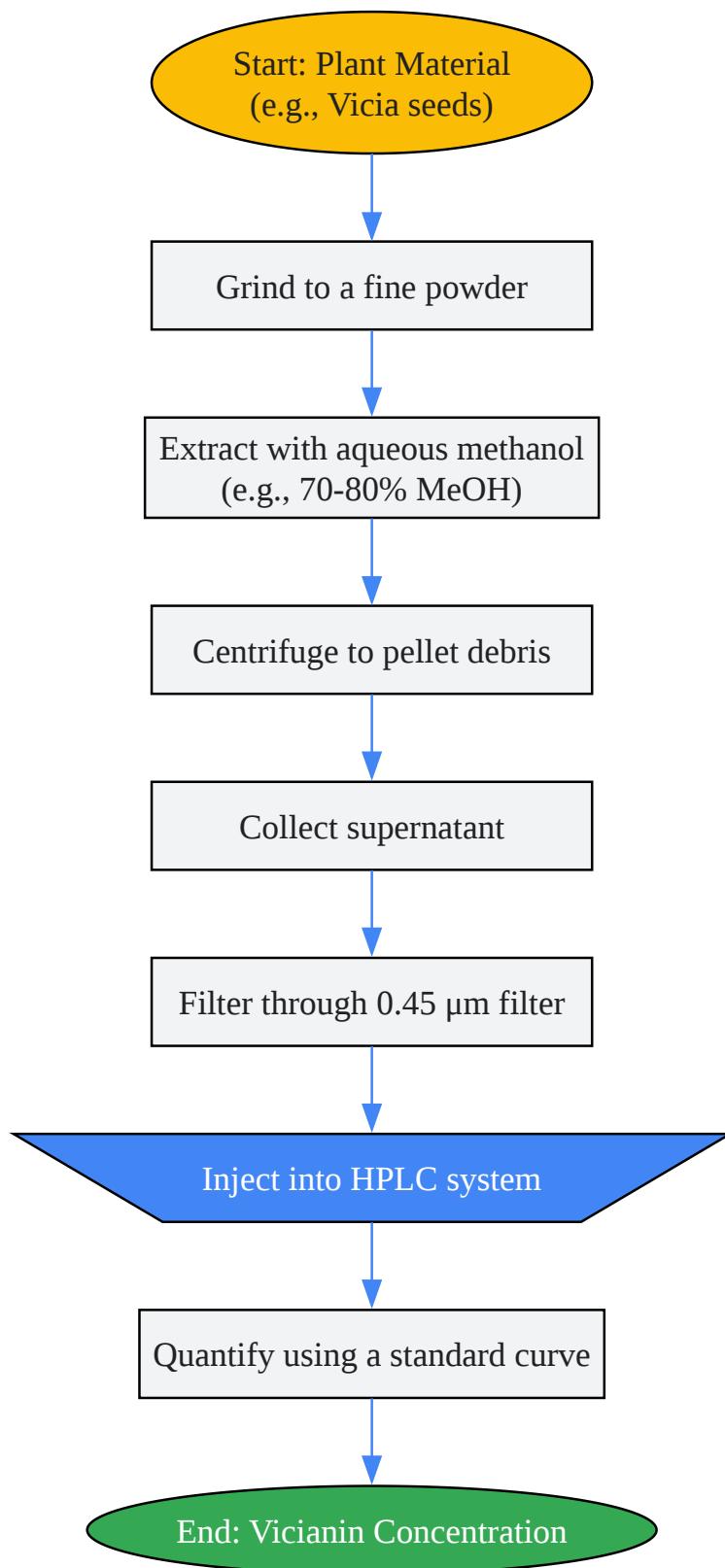
Biosynthesis of Vicianin

The biosynthesis of cyanogenic glycosides, including **Vicianin**, originates from amino acid precursors. In the case of **Vicianin**, the precursor is L-phenylalanine. The general biosynthetic pathway involves a multi-enzyme complex associated with the endoplasmic reticulum. Key enzymes include cytochrome P450s (CYP79 and CYP71) and a UDP-glycosyltransferase (UGT).[\[5\]](#)







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- To cite this document: BenchChem. [A Technical Guide to Cyanogenic Disaccharides: A Focus on Vicianin]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b086284#general-overview-of-cyanogenic-disaccharides-like-vicianin\]](https://www.benchchem.com/product/b086284#general-overview-of-cyanogenic-disaccharides-like-vicianin)

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